

Spectroscopic and Spectrometric Characterization of 2''-O-Galloylmyricitrin: A Technical Guide

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Compound of Interest

Compound Name: 2''-O-Galloylmyricitrin

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This technical guide provides a comprehensive overview of the spectroscopic and spectrometric data for **2''-O-Galloylmyricitrin**, a naturally occurring galloylated flavonoid glycoside. This document is intended for researchers, scientists, and professionals in the field of drug development and natural product chemistry, offering detailed experimental protocols and data presented in a clear, comparative format.

Spectroscopic Data

The structural elucidation of **2''-O-Galloylmyricitrin** has been primarily achieved through Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS). The following sections detail the data obtained from these analytical techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for determining the carbon-hydrogen framework of organic molecules. For **2''-O-Galloylmyricitrin**, ^1H and ^{13}C NMR data were acquired in

deuterated methanol (CD₃OD) at a frequency of 500 MHz.

Table 1: ¹H NMR Spectroscopic Data for **2''-O-Galloylmyricitrin** (500 MHz, CD₃OD)

Atom No.	Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz
Myricitrin Moiety			
6	6.21	d	2.0
8	6.40	d	2.0
2'	7.33	s	
6'	7.33	s	
1''	5.39	d	1.5
2''	5.55	dd	3.4, 1.5
3''	4.17	dd	9.5, 3.4
4''	3.82	dd	9.5, 9.5
5''	3.48	m	
6''	1.11	d	6.2
Galloyl Moiety			
2'''	7.09	s	
6'''	7.09	s	

Table 2: ¹³C NMR Spectroscopic Data for **2''-O-Galloylmyricitrin** (125 MHz, CD₃OD)

Atom No.	Chemical Shift (δ) ppm
Myricitrin Moiety	
2	158.5
3	136.0
4	179.5
5	163.0
6	99.9
7	165.9
8	94.8
9	159.2
10	105.8
1'	121.8
2'	109.9
3'	146.8
4'	138.2
5'	146.8
6'	109.9
1''	103.9
2''	73.1
3''	71.9
4''	72.1
5''	71.8
6''	17.8
Galloyl Moiety	

1"	121.8
2"	110.4
3"	146.5
4"	140.2
5"	146.5
6"	110.4
7" (C=O)	167.9

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass and molecular formula of a compound. Electrospray Ionization (ESI) is a soft ionization technique suitable for analyzing polar molecules like flavonoid glycosides.

Table 3: Mass Spectrometry Data for **2"-O-Galloylmyricitrin**

Technique	Ionization Mode	Observed m/z
ESI-MS	Negative	615.1 [M-H] ⁻

Experimental Protocols

The following protocols are based on the methodologies cited in the identification of **2"-O-Galloylmyricitrin**.

NMR Spectroscopy

- Instrument: Avance III 500 MHz spectrometer (Bruker BioSpin) equipped with a 1-mm TXI microprobe and a 5-mm BBO probe.
- Solvent: Deuterated Methanol (CD₃OD).
- Frequency: 500 MHz for ¹H and 125 MHz for ¹³C.

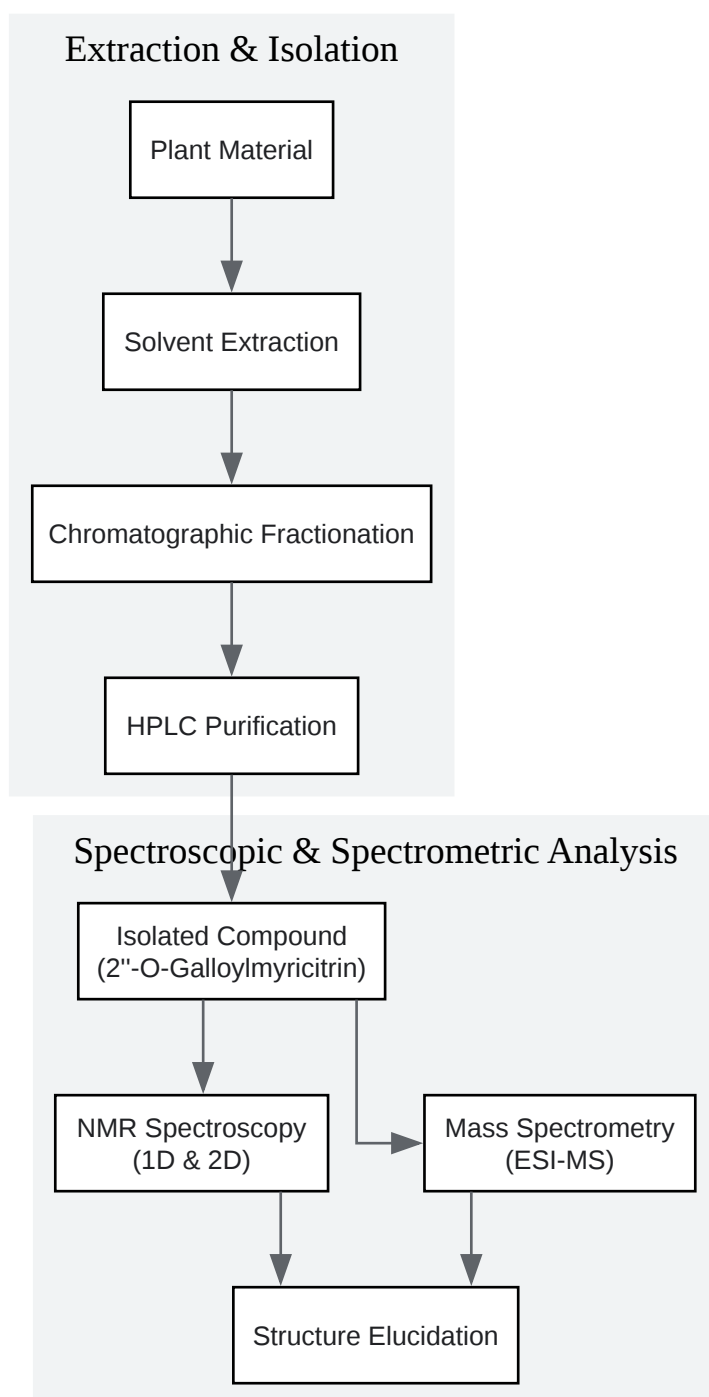
- Data Acquisition: Standard pulse sequences were used for 1D (^1H , ^{13}C) and 2D (COSY, HSQC, HMBC) NMR experiments. Chemical shifts are reported in parts per million (ppm) relative to the residual solvent signal.

Mass Spectrometry

- Instrument (ESI-MS): Esquire 3000 Plus ion trap mass spectrometer (Bruker Daltonics).
- Instrument (ESI-TOF-MS): Bruker microTOF ESI-MS system.
- Ionization Mode: Electrospray Ionization (ESI), primarily in negative ion mode.
- Mass Calibration: A reference solution of 0.1% sodium formate in 2-propanol/water (1:1) containing 5 mM NaOH was used for mass calibration in the ESI-TOF-MS.

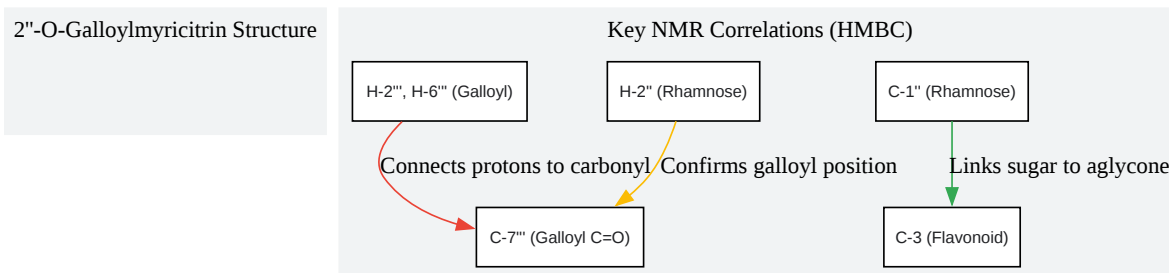
Visualizations

The following diagrams illustrate the general workflow for the spectroscopic analysis of a natural product and the structural correlations of **2''-O-Galloylmyricitrin**.



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General workflow for natural product analysis.



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Structure and key HMBC correlations of **2"-O-Galloylmyricitrin**.

- To cite this document: BenchChem. [Spectroscopic and Spectrometric Characterization of 2"-O-Galloylmyricitrin: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15594383/docs#spectroscopic-and-spectrometric-characterization-of-2-o-galloylmyricitrin-a-technical-guide\]](https://www.benchchem.com/product/b15594383/docs#spectroscopic-and-spectrometric-characterization-of-2-o-galloylmyricitrin-a-technical-guide)

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